

Spirostan-3-ol derivatives and related compounds

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Compound of Interest

Compound Name: *Spirostan-3-ol*

Cat. No.: *B031025*

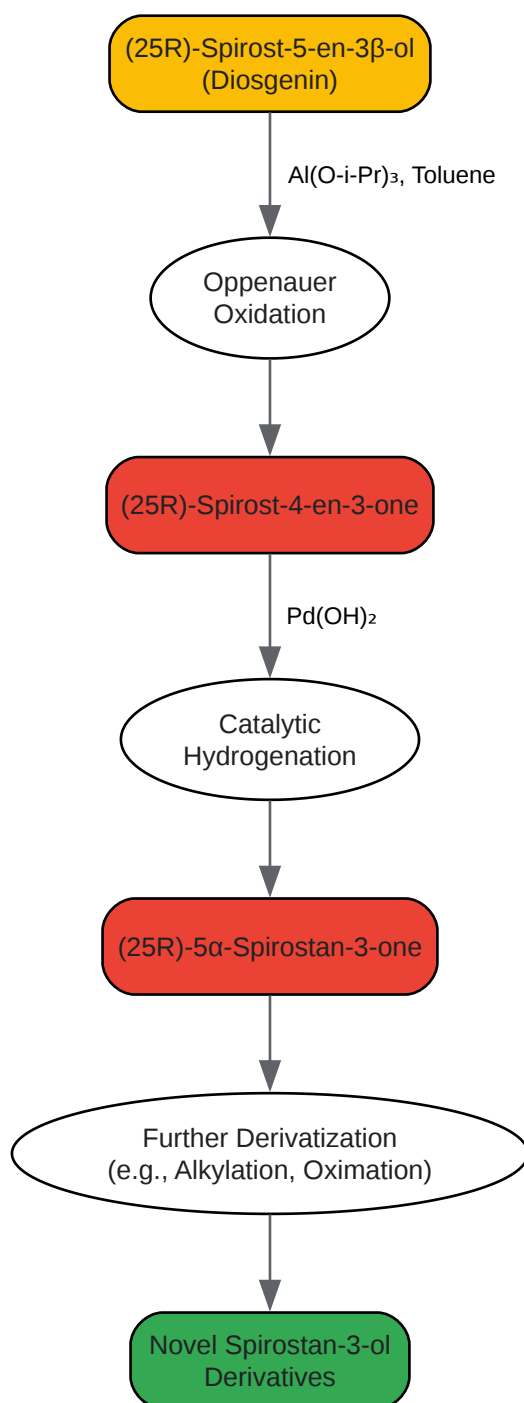
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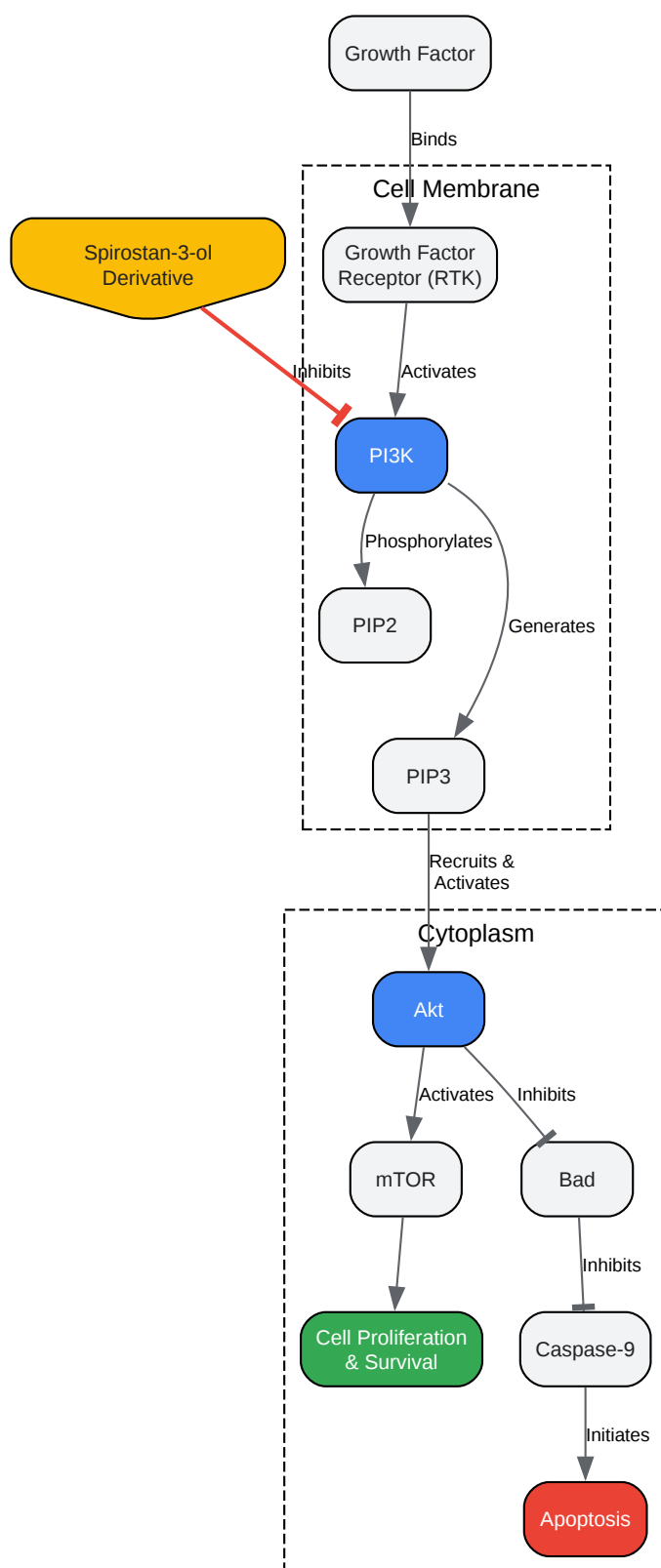
Core Chemical Structure and Synthesis

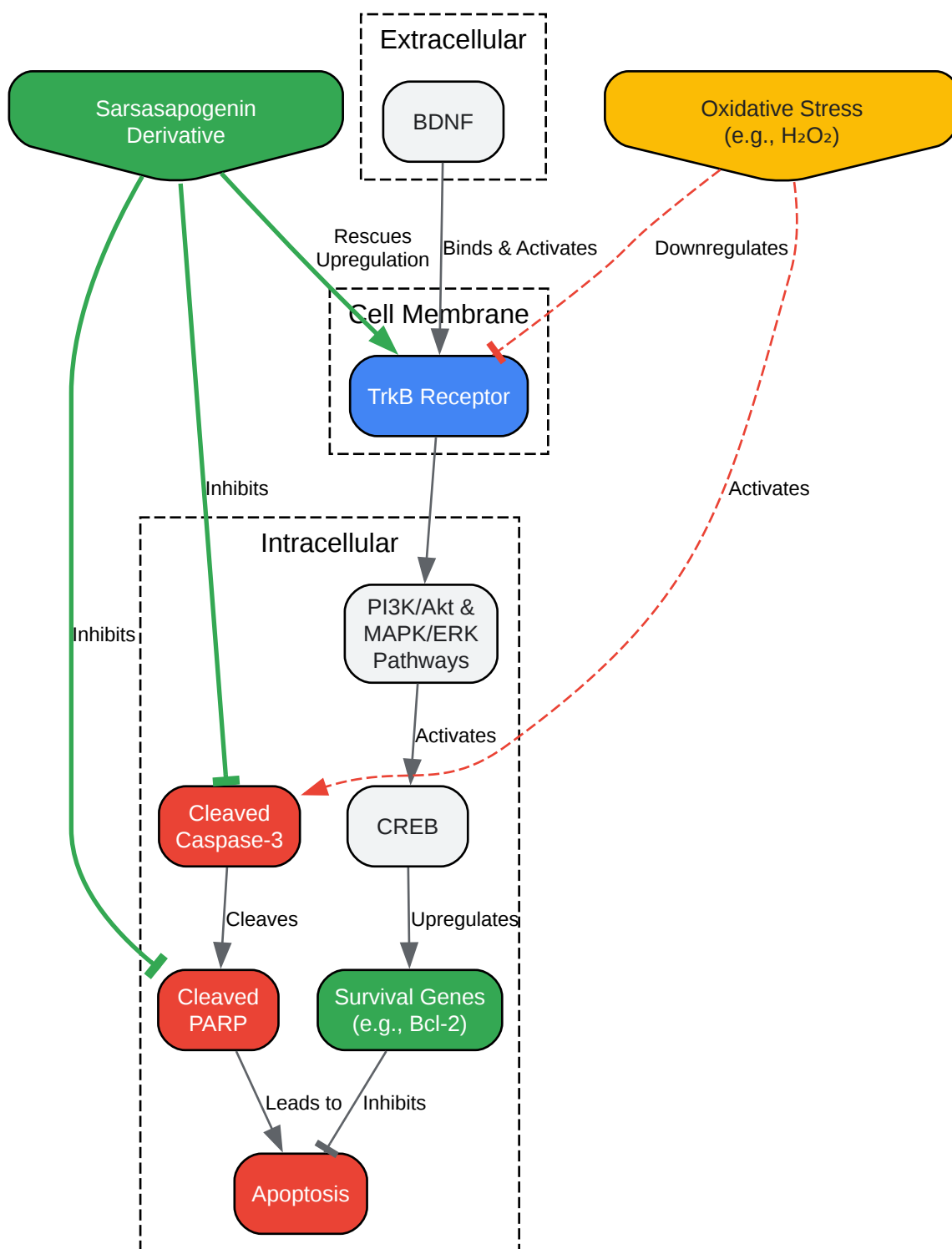
Spirostan-3-ol derivatives are characterized by a spiroketal side chain attached to a steroid nucleus, with a hydroxyl group at the C-3 position being a common site for modification. The most prevalent starting material for the semi-synthesis of these compounds is diosgenin, a naturally abundant spirostanol extracted from yams of the *Dioscorea* species.

General Synthesis Workflow

The synthesis of novel **spirostan-3-ol** derivatives typically involves the modification of the C-3 hydroxyl group or transformations on the steroid's A and B rings. A common synthetic precursor is (25R)-5 α -spirostan-3-one, derived from the oxidation of diosgenin.







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